

Application Notes and Protocols for Preparing Stock Solutions of Dimethyl Fumarate

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Compound of Interest

Compound Name: 3,7-DMF

Cat. No.: B600370

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dimethyl fumarate (DMF), the methyl ester of fumaric acid, is an FDA-approved therapeutic for relapsing forms of multiple sclerosis and psoriasis.[1][2][3] Its mechanism of action is primarily linked to the activation of the Nuclear factor (erythroid-derived 2)-like 2 (Nrf2) pathway, a key regulator of cellular antioxidant responses.[1][4][5] DMF and its active metabolite, monomethyl fumarate (MMF), are utilized in a variety of research settings, including studies on neuroprotection, immunomodulation, and anti-inflammatory effects.[1][6] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols and data for preparing and storing stock solutions of Dimethyl fumarate.

Note on Nomenclature: The compound is commonly known as Dimethyl fumarate. The chemical name is dimethyl (E)-but-2-enedioate.[2] The user-provided term "3,7-Dimethylfumarate" appears to be a non-standard name, as the fumarate backbone contains only four carbon atoms. This document pertains to Dimethyl fumarate (CAS 624-49-7).

Chemical and Physical Properties

Dimethyl fumarate is supplied as a white to off-white crystalline solid.[2][7] Its key properties are summarized below.

Property	Value	Reference
CAS Number	624-49-7	[7]
Molecular Formula	C ₆ H ₈ O ₄	[7]
Molecular Weight	144.13 g/mol	
Melting Point	102-106 °C	[8]
Boiling Point	192-193 °C	[8]
Appearance	Crystalline solid	[7]

Solubility Data

The solubility of Dimethyl fumarate in various common laboratory solvents is crucial for preparing stock solutions. It is sparingly soluble in aqueous buffers but shows good solubility in organic solvents.[7]

Solvent	Solubility	Reference
Dimethylformamide (DMF)	~12 mg/mL	[7][8][9]
Dimethyl sulfoxide (DMSO)	~5 mg/mL[7], 29 mg/mL at 25°C[8][9]	[7][8][9]
Ethanol	~2 mg/mL[7], 10 mg/mL at 25°C[8][9]	[7][8][9]
Methanol	30-36 mg/mL	[8][9]
Water	1.6 mg/mL at 20°C	[8][9][10]
PBS (pH 7.2)	2 mg/mL (with heating and ultrasound)	[11]
DMF:PBS (1:1)	~0.5 mg/mL	[7]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM Dimethyl fumarate stock solution in DMSO. This is a common starting point for in vitro experiments.

Materials:

- Dimethyl fumarate (solid, ≥95% purity)[[7](#)]
- Dimethyl sulfoxide (DMSO), anhydrous or cell culture grade
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Calculate the required mass: To prepare 1 mL of a 100 mM stock solution, calculate the mass of Dimethyl fumarate needed.
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 144.13 \text{ g/mol} \times 1000 \text{ mg/g} = 14.41 \text{ mg}$
- Weighing: Accurately weigh 14.41 mg of Dimethyl fumarate and place it into a sterile vial.
- Dissolution: Add 1 mL of DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if needed.
- Sterilization (Optional): If required for sterile cell culture applications, filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store at -20°C for long-term stability (≥4 years for the solid compound) or at -80°C for the solution in solvent (stable for up to 1 year).^{[7][11]}

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the DMSO stock solution into an aqueous cell culture medium for treating cells.

Materials:

- 100 mM Dimethyl fumarate stock solution in DMSO (from Protocol 1)
- Pre-warmed sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes and pipettes

Procedure:

- Determine Final Concentration: Decide on the final concentration of Dimethyl fumarate for your experiment (e.g., 50 µM).
- Serial Dilution: It is recommended to perform a serial dilution to ensure accuracy.
 - First, prepare an intermediate dilution by adding a small volume of the 100 mM stock to the culture medium. For example, add 10 µL of the 100 mM stock to 990 µL of medium to get a 1 mM intermediate solution.
 - Next, add the required volume of the intermediate solution to the final volume of culture medium. To achieve a 50 µM final concentration in 10 mL of medium:
 - Use the formula $C_1V_1 = C_2V_2$
 - $(1 \text{ mM}) \times V_1 = (0.050 \text{ mM}) \times 10 \text{ mL}$
 - $V_1 = 0.5 \text{ mL}$ (or 500 µL)

- Add 500 μ L of the 1 mM intermediate solution to 9.5 mL of culture medium.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the culture medium without the drug. In the example above, the final DMSO concentration would be 0.05%.
- Immediate Use: Use the freshly prepared working solution immediately. Aqueous solutions of Dimethyl fumarate are not recommended for storage for more than one day due to potential hydrolysis.^[7] Studies have shown DMF is susceptible to hydrolysis under both acidic and alkaline conditions.^{[12][13]}

Storage and Stability

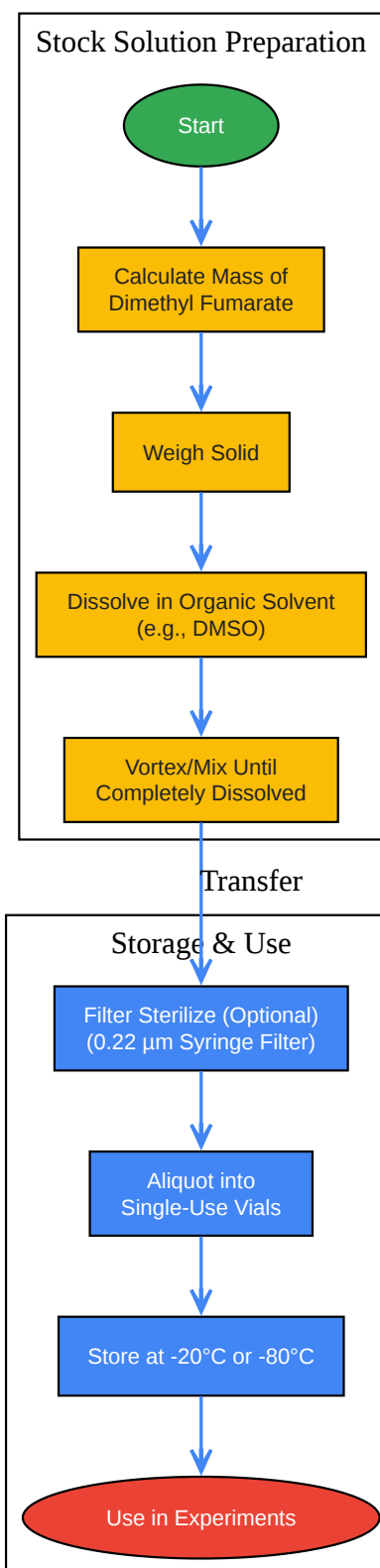
- Solid Compound: Store Dimethyl fumarate solid at -20°C. It is stable for at least four years under these conditions.^[7]
- Stock Solutions (in Organic Solvent): Store aliquots of stock solutions in DMSO or DMF at -20°C (stable for 6 months) or -80°C (stable for 1 year).^[11] Purging the solvent with an inert gas before making the solution can improve stability.^[7]
- Aqueous Solutions: Aqueous working solutions are not stable and should be prepared fresh for each experiment. It is not recommended to store aqueous solutions for more than one day.^[7] Dimethyl fumarate stability decreases in the following pH order: 7 < 5 < 3 < 1 < 9.^{[12][13]}

Mandatory Visualizations

Signaling Pathway

Caption: Nrf2 signaling pathway activated by Dimethyl Fumarate.

Experimental Workflow



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